

dl-Alanyl-dl-valine CAS number and molecular weight

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Compound of Interest

Compound Name: *dl-Alanyl-dl-valine*

Cat. No.: B162794

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An In-depth Technical Guide to dl-Alanyl-dl-valine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of the dipeptide **dl-Alanyl-dl-valine**. It also explores its significance in research, particularly as a model for studying the fundamental properties of peptide bonds and stereoisomerism. While specific signaling pathways and detailed experimental protocols for this particular dipeptide are not extensively documented in publicly available literature, this guide outlines general methodologies for dipeptide synthesis and illustrates the principles of diastereomerism, which are central to the study of **dl-Alanyl-dl-valine**.

Physicochemical Properties

The quantitative data for **dl-Alanyl-dl-valine** are summarized in the table below. It is important to note that some discrepancies exist in the reported CAS Registry Number for this compound, which may be attributed to different suppliers or batches. The most frequently cited CAS numbers are 1999-46-8 and 3303-46-6.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₆ N ₂ O ₃	[1][2]
Molecular Weight	188.22 g/mol	[1]
CAS Registry Number	1999-46-8, 3303-46-6	[1][3]
Appearance	White to Almost white powder to crystal	[2][4]
Purity	>95.0% (T)(HPLC)	[2]
Synonyms	H-DL-Ala-DL-Val-OH, 2-(2-aminopropanamido)-3-methylbutanoic acid	[1][2]

Significance in Research

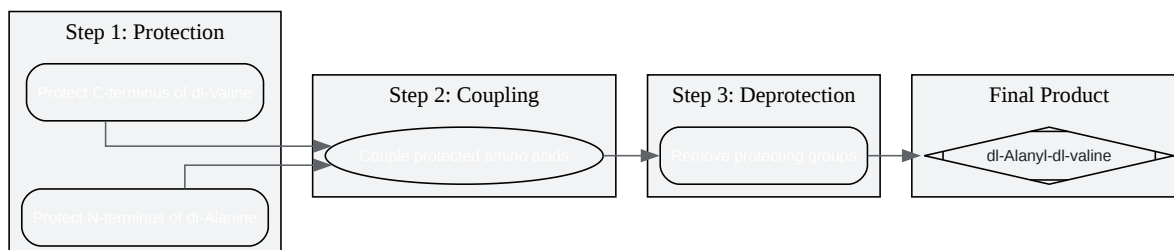
dl-Alanyl-dl-valine serves as a valuable model compound in academic research due to its relatively simple structure. Its primary significance lies in the following areas:

- **Fundamental Peptide Bond Studies:** It provides a straightforward system for investigating the properties of the peptide bond and the influence of aliphatic side chains on the behavior of dipeptides.[3]
- **Stereoisomerism:** As a racemic mixture, **dl-Alanyl-dl-valine** is an excellent model for studying the properties and separation of diastereoisomers. The different spatial arrangements of the constituent amino acids (L-alanine, D-alanine, L-valine, and D-valine) lead to diastereomers (L-Ala-D-Val, D-Ala-L-Val) and enantiomers (L-Ala-L-Val, D-Ala-D-Val), which can possess distinct physical and biological characteristics.[3]

Experimental Protocols: A General Approach to Dipeptide Synthesis

While a specific, detailed protocol for the synthesis of **dl-Alanyl-dl-valine** is not readily available, a general method for dipeptide synthesis involves the use of protecting groups to

control the reaction between the two amino acids. A generalized workflow for such a synthesis is outlined below.



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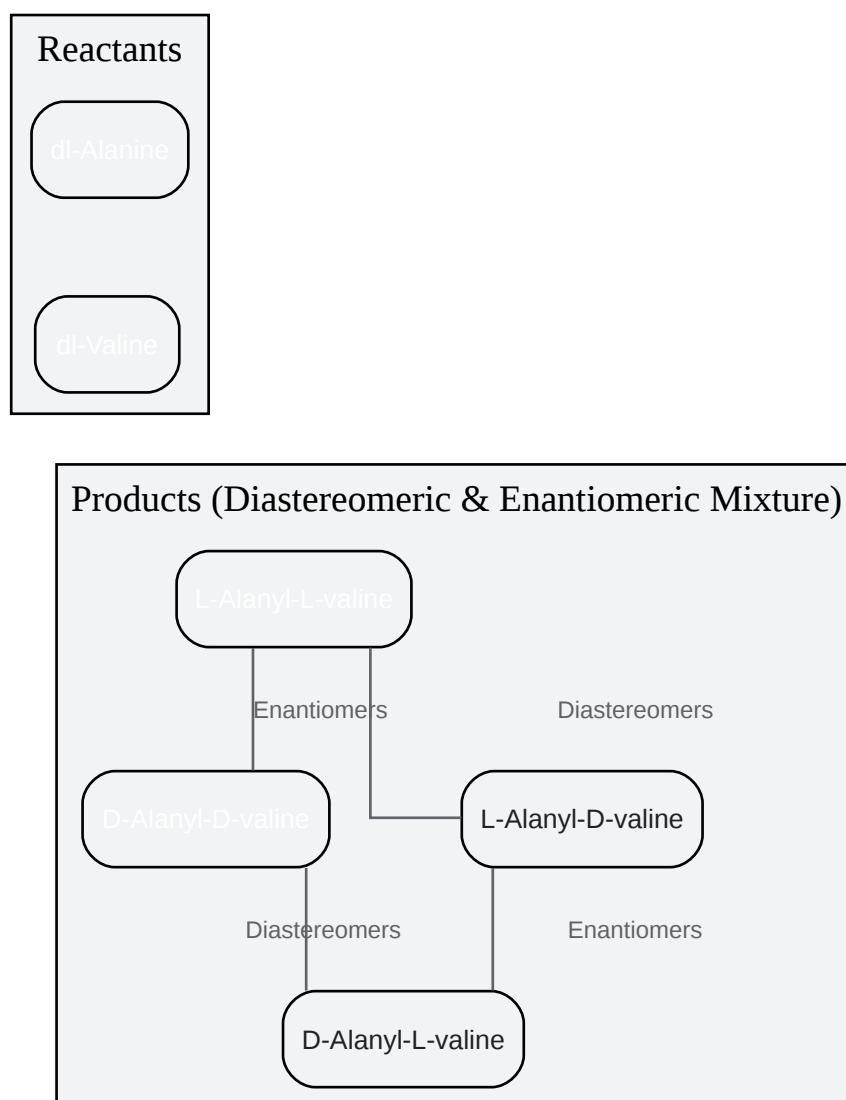
Caption: Generalized workflow for the chemical synthesis of a dipeptide.

Methodology:

- **Protection of Functional Groups:** To ensure the formation of the desired peptide bond, the amino group of the N-terminal amino acid (dl-alanine) and the carboxyl group of the C-terminal amino acid (dl-valine) are protected with suitable chemical groups.[3]
- **Peptide Bond Formation (Coupling):** The protected amino acids are then reacted together in the presence of a coupling agent to facilitate the formation of the peptide bond.[3]
- **Deprotection:** The protecting groups are removed from the newly formed dipeptide to yield the final product, **dl-Alanyl-dl-valine**.[3]

Understanding Stereoisomerism in dl-Alanyl-dl-valine

The "dl" designation in **dl-Alanyl-dl-valine** indicates that the product is a mixture of different stereoisomers. This arises from the use of racemic mixtures of both alanine and valine in the synthesis. The resulting product is a mixture of four different stereoisomers.



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Caption: Stereoisomers formed from the reaction of dl-Alanine and dl-Valine.

Biological Activity and Signaling Pathways

There is a lack of specific information in the scientific literature detailing the direct involvement of **dl-Alanyl-dl-valine** in biological signaling pathways. Research on peptide signaling often focuses on more complex peptides with specific receptors and downstream effects. For instance, in yeast, certain dipeptides can act as signaling molecules by persistently activating protein kinase A pathways.[5] In plants, peptide signaling is crucial for development, with families of peptides like CLE and EPFL regulating processes such as vascular development.[6]

However, the role, if any, of a simple dipeptide like **dl-Alanyl-dl-valine** in such complex signaling cascades has not been established.

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